

Val-Gly-Ser-Glu (VGSE): A Technical Guide to an Eosinophil Modulating Tetrapeptide

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Compound of Interest

Compound Name: Val-Gly-Ser-Glu

Cat. No.: B1330616

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Abstract

This document provides a comprehensive technical overview of the tetrapeptide **Val-Gly-Ser-Glu** (VGSE). It details its function as an Eosinophil Chemotactic Factor of Anaphylaxis (ECF-A) and its primary characterized activity: the enhancement of complement and Fc receptors on eosinophils. This guide synthesizes available quantitative data, provides a detailed experimental protocol for assessing its biological activity, and presents visual representations of its functional pathway and experimental workflow.

Core Identity and Function

The **Val-Gly-Ser-Glu** (VGSE) sequence is a naturally occurring tetrapeptide identified as a component of the Eosinophil Chemotactic Factor of Anaphylaxis (ECF-A). Its principal and most well-documented biological function is the selective modulation of human eosinophil activity. Specifically, VGSE has been shown to dose-dependently increase the number of human eosinophils forming rosettes with complement-coated particles, indicating an enhancement of complement receptors on the cell surface.

Quantitative Data

The biological activity of **Val-Gly-Ser-Glu** has been primarily quantified through in vitro chemotaxis and rosette formation assays. The following table summarizes the key quantitative

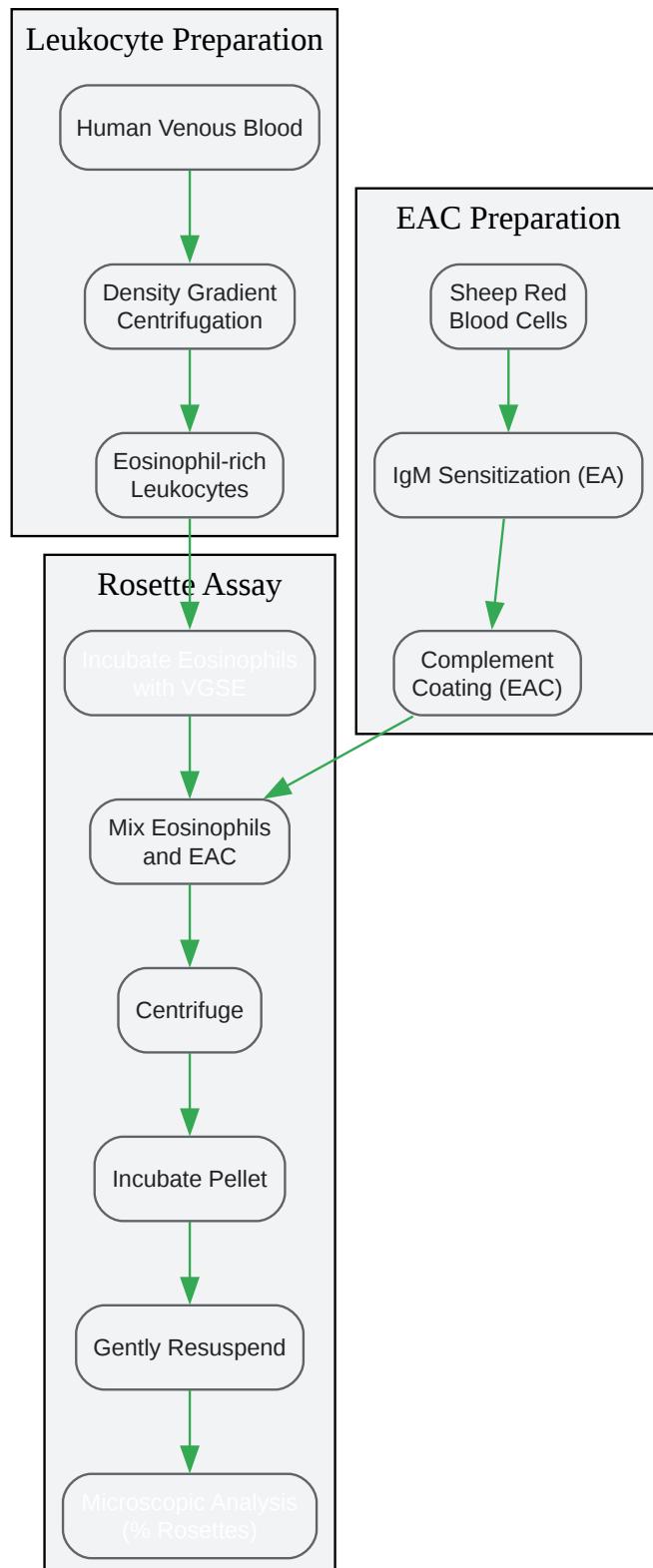
findings from the scientific literature.

Parameter	Organism/Cell Type	Value	Reference
Peak In Vitro Chemotactic Activity	Human Eosinophils	3×10^{-8} M to 10^{-6} M	[1]
Eosinophil Accumulation in Skin (in vivo)	Human	Significant at 10^{-4} M and 10^{-6} M	[2]
Eosinophil Fc Receptor Enhancement	Rat and Human Eosinophils	Qualitatively demonstrated	[3]

Mechanism of Action

The precise signaling pathway initiated by the direct binding of **Val-Gly-Ser-Glu** to a specific receptor has not been fully elucidated in the available literature. The primary mechanism of action appears to be the enhancement of the function or surface expression of complement (C3b) and Fc receptors on eosinophils. This leads to an increased capacity of eosinophils to interact with opsonized particles and may contribute to their role in immune responses, particularly against helminthic larvae.

The following diagram illustrates the proposed functional pathway of **Val-Gly-Ser-Glu** in eosinophils.



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